

An In-depth Technical Guide to 3-Bromo-2-hydroxy-5-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-2-hydroxy-5-methylpyridine

Cat. No.: B090738

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-hydroxy-5-methylpyridine**, a key intermediate in various chemical syntheses. The document details its chemical and physical properties, safety and handling guidelines, and its significant applications in pharmaceuticals and agrochemicals.

Chemical Identity and Properties

3-Bromo-2-hydroxy-5-methylpyridine is a substituted pyridine derivative. Its unique structure, featuring bromine and hydroxyl functional groups, makes it a versatile reagent in organic synthesis.^[1]

CAS Number: 17282-02-9^{[2][3]}

A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₆ H ₆ BrNO	[3]
Molecular Weight	188.02 g/mol	[3]
IUPAC Name	3-bromo-5-methyl-1H-pyridin-2-one	[3]
Synonyms	3-Bromo-2-hydroxy-5-methylpyridine	[3]
Appearance	Powder to crystal, solid	[2]
Boiling Point	324.0 ± 42.0 °C (Predicted)	[2]
Density	1.622 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	10.95 ± 0.10 (Predicted)	[2]

Safety and Handling

3-Bromo-2-hydroxy-5-methylpyridine is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Classifications:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)[\[3\]](#)
- Serious Eye Damage (Category 1)[\[3\]](#)
- Specific target organ toxicity — Single exposure (Respiratory tract irritation) (Category 3)[\[3\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[3\]](#)
- H315: Causes skin irritation.[\[3\]](#)

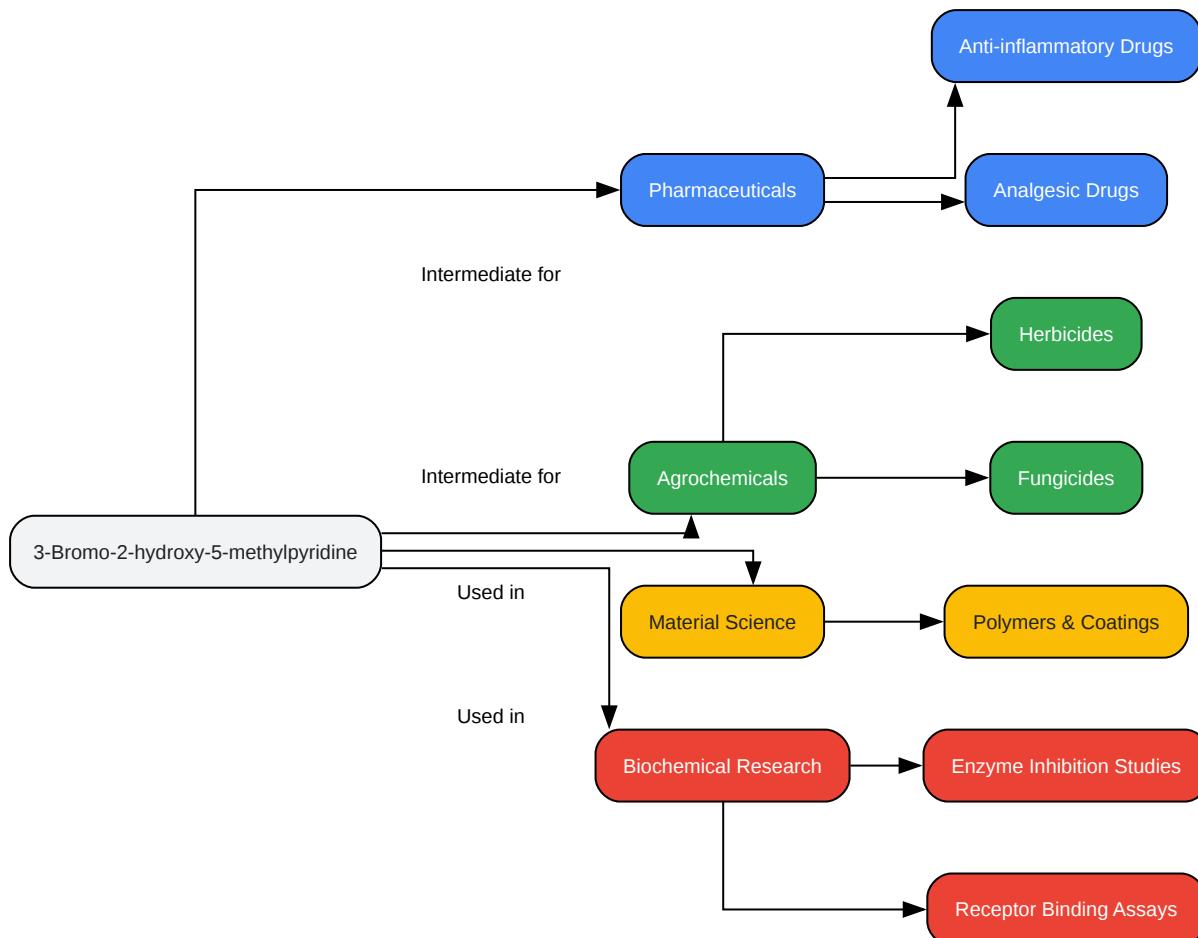
- H318: Causes serious eye damage.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Measures: Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this compound. Work should be conducted in a well-ventilated area. Store in a dark, inert atmosphere at room temperature. [2]

Applications in Research and Development

This compound is a valuable building block in several areas of chemical research and industry.

- Pharmaceutical Development: It serves as a crucial intermediate in the synthesis of various pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.[1][4][5]
- Agrochemicals: It is utilized in the formulation of agrochemicals, including herbicides and fungicides.[1][4][5]
- Material Science: Its chemical properties are explored for creating advanced materials like polymers and coatings.[1][4]
- Biochemical Research: It is used in studies related to enzyme inhibition and receptor binding.[4][5]

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Caption: Applications of **3-Bromo-2-hydroxy-5-methylpyridine**.

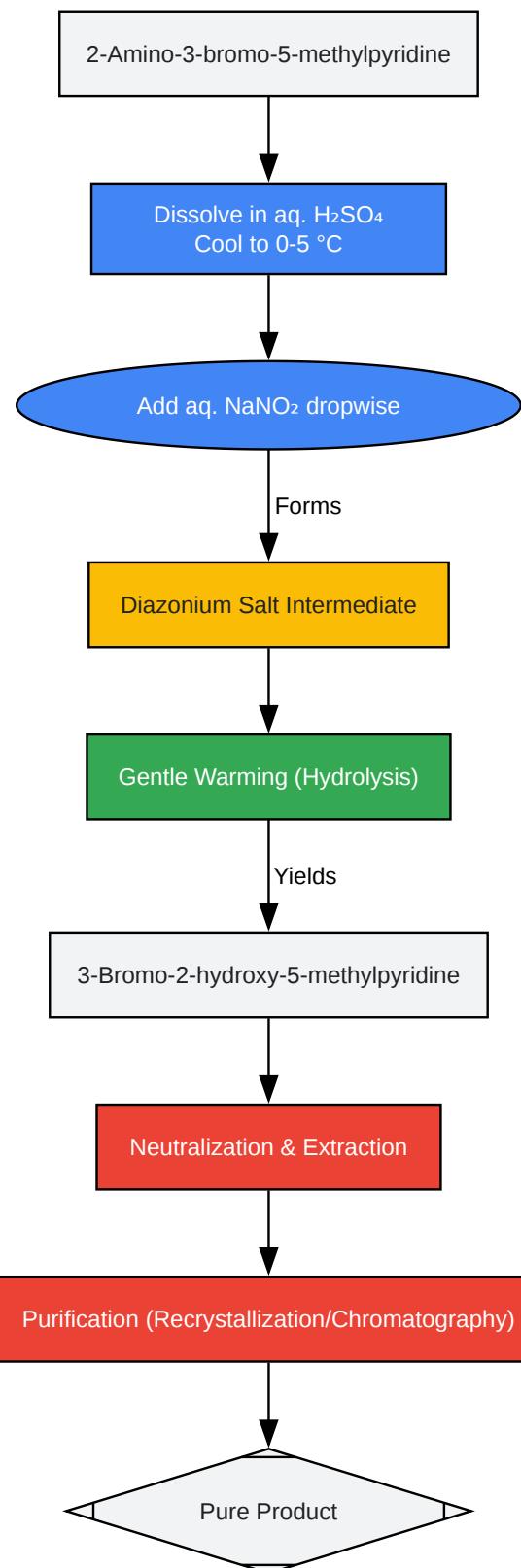
Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Bromo-2-hydroxy-5-methylpyridine** are not readily available in the provided search results. However, a general synthetic route can be inferred from related pyridine chemistry. A common method involves the diazotization of an amino-substituted pyridine followed by hydrolysis.

Generalized Synthetic Workflow:

A plausible synthesis route starts from 2-amino-3-bromo-5-methylpyridine.

- **Diazotization:** The starting amine is dissolved in an acidic aqueous solution (e.g., H_2SO_4) and cooled to 0-5 °C. A solution of sodium nitrite (NaNO_2) is added dropwise to form the diazonium salt.
- **Hydrolysis:** The diazonium salt solution is then gently warmed, leading to the evolution of nitrogen gas and the substitution of the diazonium group with a hydroxyl group, yielding the desired **3-Bromo-2-hydroxy-5-methylpyridine**.
- **Work-up and Purification:** The reaction mixture is neutralized, and the product is extracted with a suitable organic solvent. The crude product is then purified, typically by recrystallization or column chromatography.



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Caption: Generalized synthetic workflow for **3-Bromo-2-hydroxy-5-methylpyridine**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromo-2-hydroxy-5-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090738#3-bromo-2-hydroxy-5-methylpyridine-cas-number-and-properties]

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